

Cbz protected serine methyl ester properties

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Compound Focus: Cbz-O-methyl-L-ser

CAS No.: 134807-65-1

Cat. No.: S1535236

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Chemical Identity & Physical Properties

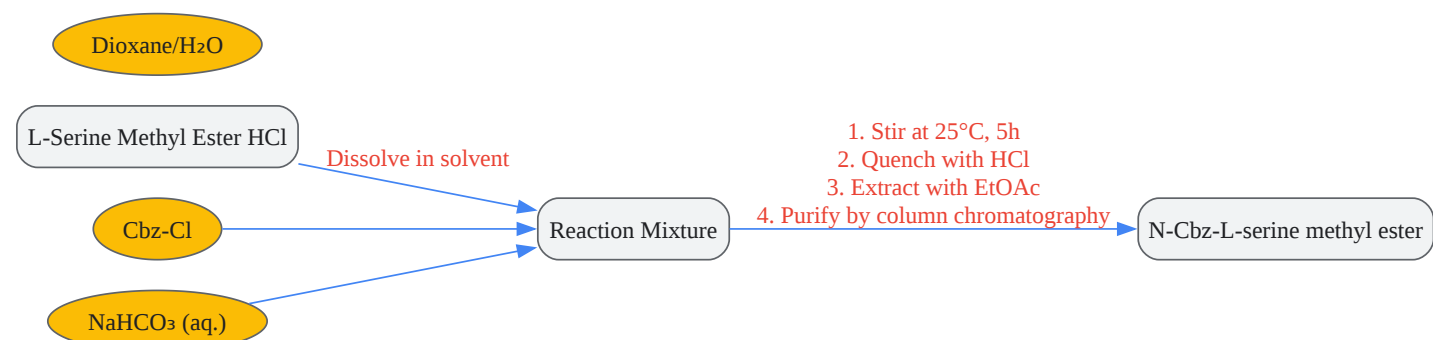
Here is a summary of the key identifying information and quantitative physical data for this compound.

Property	Value / Description
CAS Number	1676-81-9 [1] [2] [3]
Molecular Formula	C ₁₂ H ₁₅ NO ₅ [1] [2] [3]
Molecular Weight	253.25 g/mol [1] [2] [3]
IUPAC Name	methyl (2S)-3-hydroxy-2-(phenylmethoxycarbonylamino)propanoate [3] [4]
Melting Point	41-43 °C (lit.) [1] [2]
Boiling Point	170 °C at 0.01 mm Hg (lit.) [1]; 442.6±45.0 °C at 760 mmHg (predicted) [2]
Flash Point	>230 °F (approx. >110 °C) [1]; 113°C [3] [4]
Density	1.3±0.1 g/cm ³ [2]
Optical Activity	[α] = -13.5° (c=1, MeOH) [3] [4]

Property	Value / Description
Physical Form	Viscous liquid or waxy solid; may appear as a clear waxy solid or pale yellow liquid [1]

Synthesis and Experimental Protocol

The standard synthesis method protects the amine group of L-serine methyl ester hydrochloride using benzyl chloroformate (Cbz-Cl) under Schotten-Baumann conditions [1] [5].



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Schematic of the standard synthesis workflow for N-Cbz-L-serine methyl ester [1].

Detailed Step-by-Step Procedure [1]:

- **Reaction Setup:** Suspend L-serine methyl ester hydrochloride (1.00 g, 6.43 mmol) in a mixture of dioxane (5.00 mL) and water (25.7 mL).
- **Add Base:** Add sodium bicarbonate (NaHCO_3 , 1.62 g, 19.3 mmol) to the suspension.
- **Protection:** Add a solution of benzyl chloroformate (Cbz-Cl, 1.10 mL, 7.72 mmol) in dioxane (15.0 mL) to the reaction mixture at 25°C.
- **Stirring:** Stir the reaction for 5 hours at room temperature.
- **Work-up:** Quench the reaction with 1 M HCl aqueous solution. Extract the aqueous layer twice with ethyl acetate (EtOAc).

- **Isolation:** Combine the organic layers, wash with 10% NaCl (brine), dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by silica gel column chromatography, eluting with a 50% ethyl acetate in hexane solution.

This procedure typically yields **92%** of the desired product as a colorless oil [1].

Stability, Storage, and Safety

Aspect	Specifications
Storage	Keep in a dark place, sealed and dry, at room temperature [1]. Some sources recommend storage at -15°C [2].
Solubility	Soluble in chloroform and methanol [1].
GHS Hazard Codes	H302, H315, H319, H335 (Harmful if swallowed, causes skin irritation, causes serious eye irritation, may cause respiratory irritation) [1].
Safety Statements	S24/25 (Avoid contact with skin and eyes) [1].

Commercial Availability

N-Cbz-L-serine methyl ester is readily available from major chemical suppliers. Here are examples of available products and pricing (for reference only):

Manufacturer	Product Number	Purity	Packaging	Price
Sigma-Aldrich	469165	95%	1g	\$34.50 [1]
Sigma-Aldrich	469165	95%	10g	\$160.00 [1]
TCI America	C1403	>98.0%	5g	\$91.00 [1]

Applications in Research

This compound is a versatile chiral building block, primarily used in:

- **Peptide Synthesis:** Serves as a protected serine derivative for solution-phase peptide synthesis, preventing unwanted side reactions at the amine group [1].
- **Glycopeptide Synthesis:** Acts as an acceptor in **iron-catalyzed glycal aminoglycosylation** for the multigram-scale synthesis of **Tn antigens** (O-linked glycoproteins) [6].
- **Pharmaceutical Intermediates:** Used in the synthesis of pyrazinecarboxamide-based compounds investigated as **diacylglycerol acetyltransferase inhibitors** for obesity treatment, and in studies inhibiting *Mycobacterium tuberculosis* [1].

Cbz Group Handling and Deprotection

The Cbz (carbobenzyloxy) group is a cornerstone of amine protection [7] [5]. Its key feature is **orthogonality** to other common protecting groups like Boc and Fmoc, allowing for selective manipulation in complex syntheses [5] [8].

Primary Deprotection Method: Hydrogenolysis

- **Standard Condition:** Hydrogen gas (H₂) at atmospheric pressure, using a palladium on carbon (Pd/C) catalyst in methanol at 60°C [1] [5].
- **Mechanism:** The reaction cleaves the Cbz group, releasing the free amine, toluene, and carbon dioxide [5].
- **Alternative Method: Transfer hydrogenation** using triethylsilane with Pd/C offers a milder, neutral alternative [7]. Another recent method uses **AlCl₃ in hexafluoroisopropanol (HFIP)** at room temperature, offering excellent functional group tolerance [7].

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References

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